

# a comparative study of Bacillosporin C and Amphotericin B

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## Compound of Interest

Compound Name: *Bacillosporin C*

Cat. No.: *B8069811*

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## A Comparative Study of **Bacillosporin C** and Amphotericin B: A Guide for Researchers

In the quest for novel and effective antifungal agents, a comprehensive understanding of existing and emerging compounds is paramount. This guide provides a comparative analysis of the well-established polyene antibiotic, Amphotericin B, and the lesser-known natural product, **Bacillosporin C**. While Amphotericin B has been a cornerstone of antifungal therapy for decades, **Bacillosporin C**, a member of the oxaphenalenone dimer class, represents a structurally distinct compound with reported biological activities. This comparison aims to juxtapose their known properties, mechanisms of action, and toxicological profiles based on available scientific literature, while also highlighting the significant disparity in the depth of research between the two.

## General Properties

**Bacillosporin C** and Amphotericin B originate from different sources and belong to distinct chemical classes, which fundamentally dictates their physical and biological characteristics.

Property	Bacillosporin C	Amphotericin B
Chemical Class	Dimeric Oxaphenalenone Antibiotic	Polyene Macrolide Antibiotic
Source	Talaromyces bacillosporus (a fungus)	Streptomyces nodosus (a bacterium)
Molecular Formula	C <sub>26</sub> H <sub>18</sub> O <sub>10</sub>	C <sub>47</sub> H <sub>73</sub> NO <sub>17</sub>
Molecular Weight	490.42 g/mol	924.1 g/mol

## Antifungal Activity

The antifungal spectrum and potency are critical determinants of a compound's therapeutic potential. Amphotericin B exhibits broad-spectrum activity against a wide range of fungal pathogens. In contrast, specific minimum inhibitory concentration (MIC) data for **Bacillosporin C** against medically important fungi are not readily available in the current body of scientific literature. The available information pertains to the general class of oxaphenalenone dimers, which have shown some antibacterial and limited antifungal activity.

Fungal Species	Bacillosporin C (or related Oxaphenalenones) MIC (µg/mL)	Amphotericin B MIC (µg/mL)
Candida albicans	Data not available. Some related oxaphenalenones have shown activity, while others have been reported to be inactive.	0.03 - 1.0[1]
Aspergillus fumigatus	Data not available. Some related oxaphenalenones have been reported to be inactive.	0.03 - 1.0[1]
Cryptococcus neoformans	Data not available.	0.03 - 1.0[1]
Histoplasma capsulatum	Data not available.	0.03 - 1.0[1]
Blastomyces dermatitidis	Data not available.	0.03 - 1.0[1]

## Toxicity Profile

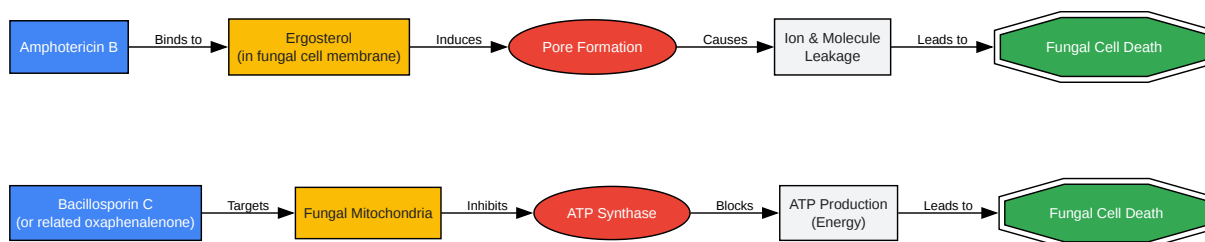
Toxicity is a major limiting factor in the clinical use of many antifungal agents. Amphotericin B is notoriously associated with significant side effects. The toxicity of **Bacillosporin C** has not been extensively studied; however, related oxaphenalenone dimers have demonstrated cytotoxicity against various mammalian cell lines. Data on the hemolytic activity of **Bacillosporin C** is not available.

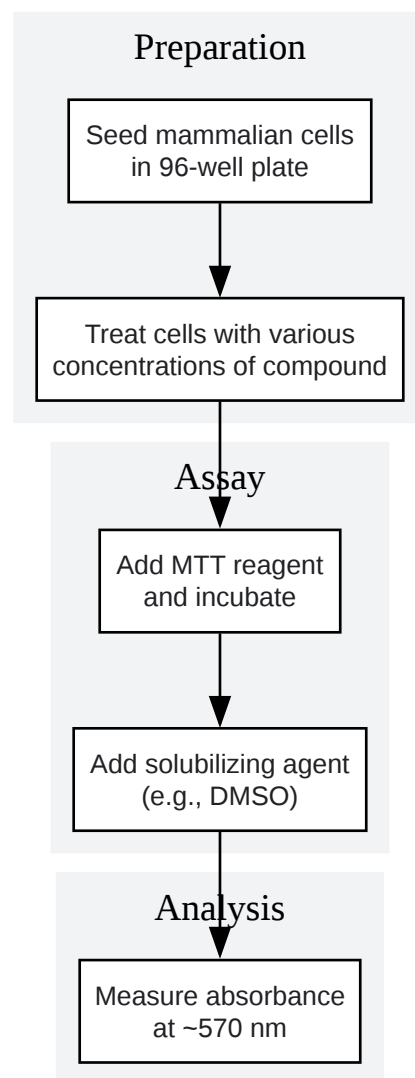
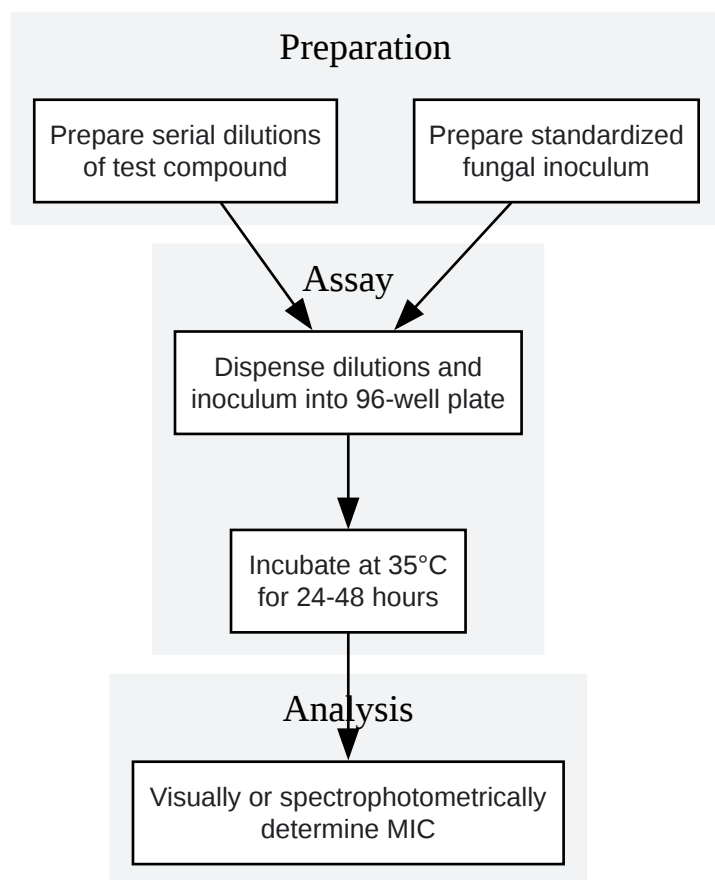
Toxicity Parameter	Bacillosporin C and its Analogues	Amphotericin B
Cytotoxicity	Bacillosporin A, B, and C showed moderate activity against MCF-7, NCI-H460, and SF-268 human cancer cell lines.	Interacts with cholesterol in mammalian cell membranes, leading to cytotoxicity. <a href="#">[2]</a>
Hemolytic Activity	Data not available.	Can cause hemolysis by interacting with cholesterol in red blood cell membranes.
Nephrotoxicity	Data not available.	A common and significant side effect is kidney damage. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Infusion-Related Reactions	Data not available.	Fever, chills, and headache are common acute reactions. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

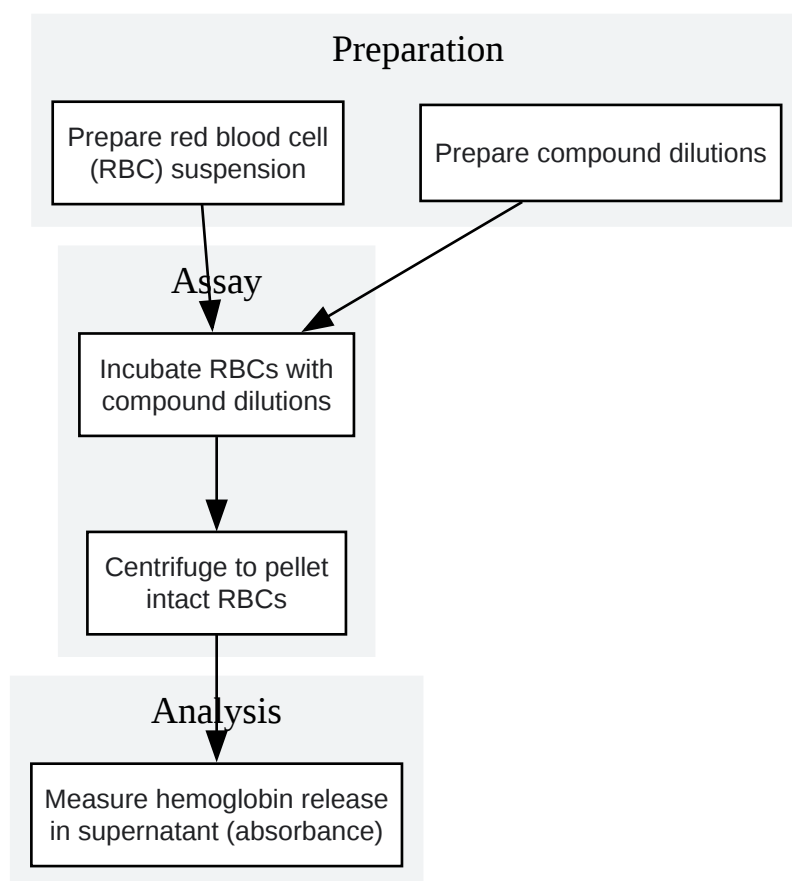
## Mechanism of Action

The mechanisms by which **Bacillosporin C** and Amphotericin B exert their effects are fundamentally different, reflecting their distinct chemical structures.

**Amphotericin B:** The primary mechanism of action of Amphotericin B involves its interaction with ergosterol, a key component of the fungal cell membrane.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) This binding leads to the formation of pores or channels in the membrane, disrupting its integrity and causing leakage of essential intracellular components, ultimately leading to fungal cell death.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)







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